

CHF-6550: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: CHF-6550

Cat. No.: B15619393

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CHF-6550 is an investigational, inhaled dual-pharmacology molecule characterized as a Muscarinic Antagonist and β 2-Adrenergic Agonist (MABA). Developed for the potential treatment of respiratory conditions such as Chronic Obstructive Pulmonary Disease (COPD), **CHF-6550**'s unique profile as a "soft drug" from the diphenyl hydroxyacetic esters chemical class is designed to offer localized efficacy within the lungs while minimizing systemic side effects.^{[1][2]} This technical guide provides an in-depth analysis of the structure, function, and experimental basis of **CHF-6550**.

Core Properties and Structure

CHF-6550 is a novel compound belonging to the diphenyl hydroxyacetic esters chemotype.^[2] As a "soft drug," it is engineered for high plasma protein binding and significant hepatic clearance, which contributes to a reduction in systemic exposure and potential adverse effects.^[2]

Chemical Structure:

While a definitive 2D chemical structure diagram from the primary publication is not publicly available, its identity is confirmed by the Chemical Abstracts Service (CAS) number 3052116-

62-5.

Mechanism of Action and Function

CHF-6550 functions as a dual-acting bronchodilator by simultaneously antagonizing the muscarinic M3 receptor and agonizing the β 2-adrenergic receptor.^[1] This complementary action targets two key pathways in the pathophysiology of bronchoconstriction.

- **Muscarinic M3 Receptor Antagonism:** By blocking the M3 receptors on airway smooth muscle, **CHF-6550** inhibits acetylcholine-induced bronchoconstriction, a primary driver of airway narrowing in COPD.
- **β 2-Adrenergic Receptor Agonism:** Activation of β 2-adrenergic receptors on airway smooth muscle cells initiates a signaling cascade that leads to muscle relaxation and bronchodilation.

The synergistic effect of this dual pharmacology is believed to provide enhanced bronchodilation compared to single-agent therapies. The signaling pathways modulated by **CHF-6550** are complex, involving downstream effectors that regulate intracellular calcium levels and smooth muscle contractility.

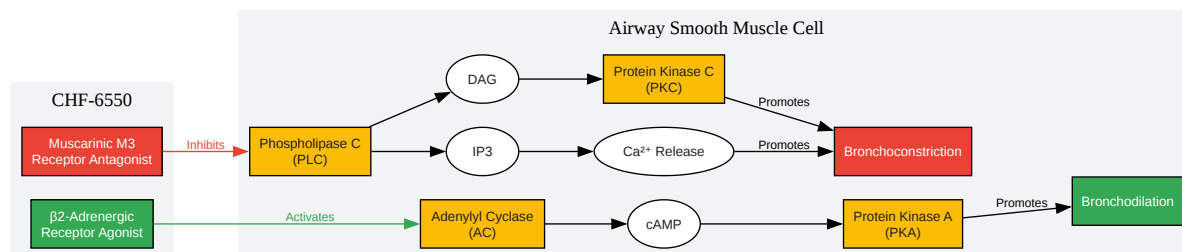
Quantitative Pharmacological Data

The following table summarizes the key in vitro potency data for **CHF-6550**.

Target	Assay Type	Value	Reference
Muscarinic M3 Receptor	pKi	9.3	^[1]
β 2-Adrenoceptor	pKi	10.6	^[1]

Signaling Pathways

The dual action of **CHF-6550** on muscarinic and β 2-adrenergic receptors converges on intracellular signaling cascades that regulate airway smooth muscle tone. The simplified diagram below illustrates the core mechanisms.



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Simplified signaling pathway of **CHF-6550** in airway smooth muscle.

Experimental Protocols

The following are summaries of key experimental methodologies used in the characterization of **CHF-6550**, based on standard practices in the field and information from related studies.[2][3]

1. Radioligand Binding Assays (for Receptor Affinity)

- Objective: To determine the binding affinity of **CHF-6550** to the human muscarinic M3 and β 2-adrenergic receptors.
- Methodology:
 - Membrane preparations from cells stably expressing either the human M3 or β 2 receptor were used.
 - For the M3 receptor assay, membranes were incubated with a radiolabeled antagonist (e.g., [3H]-N-methylscopolamine) in the presence of varying concentrations of **CHF-6550**.
 - For the β 2-adrenergic receptor assay, a similar protocol was followed using a radiolabeled antagonist such as [3H]-CGP 12177.
 - After incubation, the bound and free radioligand were separated by filtration.

- The radioactivity of the filters was measured by liquid scintillation counting.
- The concentration of **CHF-6550** that inhibits 50% of the specific binding of the radioligand (IC50) was determined.
- The equilibrium dissociation constant (K_i) was calculated from the IC50 value using the Cheng-Prusoff equation.

2. Isolated Organ Bath Studies (for Functional Activity)

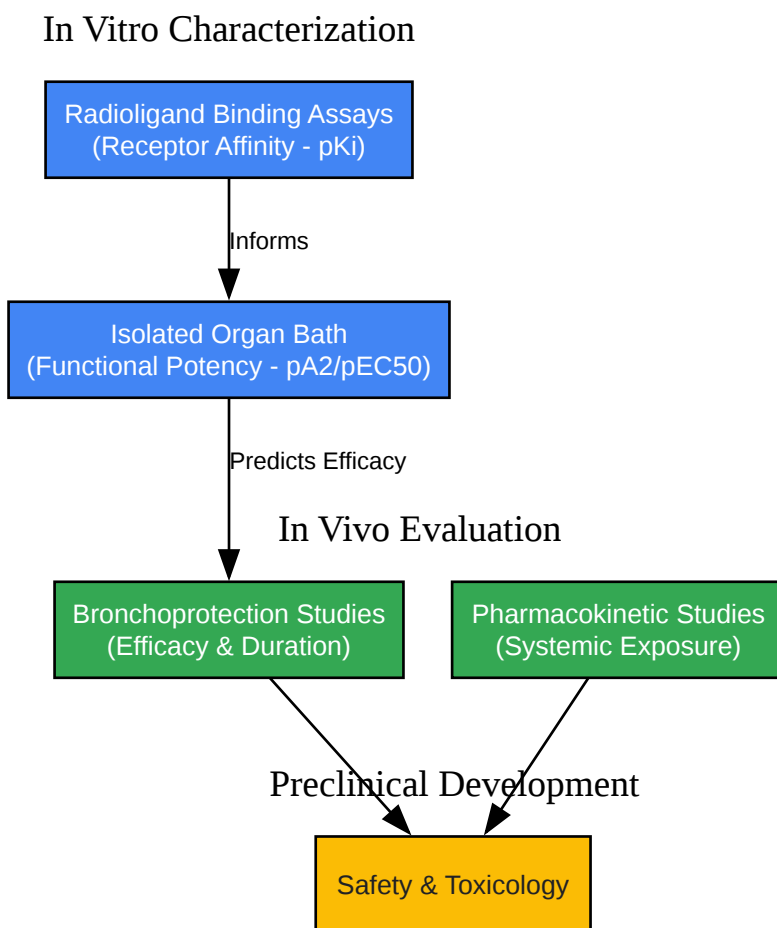
- Objective: To assess the functional antagonist and agonist activity of **CHF-6550** on airway smooth muscle.
- Methodology:
 - Tracheal tissues were isolated from guinea pigs.
 - The tracheas were cut into rings and mounted in organ baths containing a physiological salt solution, maintained at 37°C and aerated with a gas mixture (e.g., 95% O₂, 5% CO₂).
 - Changes in tissue tension were measured using isometric force transducers.
 - To assess muscarinic antagonist activity, cumulative concentration-response curves to a contractile agonist (e.g., carbachol) were generated in the absence and presence of increasing concentrations of **CHF-6550**.
 - To evaluate β₂-agonist activity, tissues were pre-contracted with an agent like histamine or methacholine, and then cumulative concentration-response curves to **CHF-6550** were generated to measure relaxation.
 - Potency (pA₂ for antagonists, pEC₅₀ for agonists) and efficacy were calculated from these curves.

3. In Vivo Bronchoprotection Studies

- Objective: To evaluate the in vivo efficacy and duration of action of **CHF-6550** in preventing bronchoconstriction.

- Methodology:
 - Animal models, typically guinea pigs or rats, were used.
 - The animals were anesthetized, and their respiratory function (e.g., airway resistance) was monitored.
 - **CHF-6550** was administered via inhalation or intratracheal instillation.
 - At various time points after dosing, a bronchoconstrictor agent (e.g., acetylcholine or histamine) was administered intravenously or by inhalation.
 - The ability of **CHF-6550** to inhibit the bronchoconstrictor response was measured.
 - Dose-response relationships and the duration of the protective effect were determined.

Experimental Workflow Diagram:



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General workflow for the preclinical evaluation of **CHF-6550**.

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References

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